



# **Application Notes and Protocols for Biophysical Analysis of Ternary Complex Formation**

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#### Introduction

Ternary complexes, consisting of three distinct interacting biomolecules, are fundamental to numerous biological processes, including signal transduction, enzyme regulation, and targeted protein degradation. The study of their formation, stability, and kinetics is crucial for understanding cellular mechanisms and for the development of novel therapeutics, such as Proteolysis Targeting Chimeras (PROTACs).[1][2][3] PROTACs are heterobifunctional molecules that induce the formation of a ternary complex between a target protein and an E3 ubiquitin ligase, leading to the degradation of the target protein.[1][2][3]

This document provides detailed application notes and experimental protocols for two powerful biophysical techniques used to characterize ternary complex formation: Surface Plasmon Resonance (SPR) and Isothermal Titration Calorimetry (ITC). These label-free methods offer quantitative insights into the binding affinity, kinetics, and thermodynamics of these intricate interactions.[1][2][4][5]

# **Overview of Biophysical Techniques**

Surface Plasmon Resonance (SPR) is a real-time, label-free optical technique that measures changes in the refractive index near a sensor surface upon binding of an analyte to an immobilized ligand.[1][2][3][6] This allows for the determination of association rates (k\_on), dissociation rates (k\_off), and equilibrium dissociation constants (K\_D).[3][7] SPR is particularly advantageous for its high sensitivity, low sample consumption, and ability to provide detailed kinetic information.[1][2]



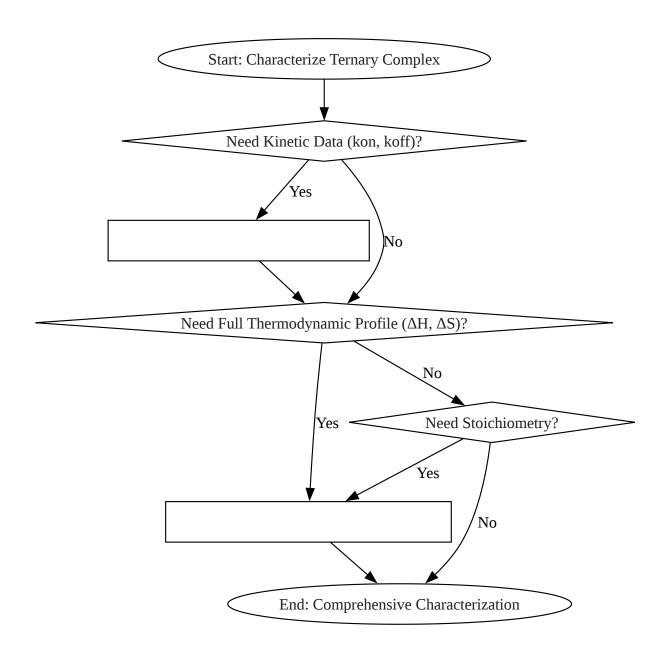
Isothermal Titration Calorimetry (ITC) directly measures the heat released or absorbed during a binding event. [4][5][8] By titrating a ligand into a solution containing a binding partner, ITC can determine the binding affinity (K\_D), stoichiometry (n), and the enthalpy ( $\Delta$ H) and entropy ( $\Delta$ S) of binding in a single experiment. [4][5][9] This provides a complete thermodynamic profile of the interaction. [5]

# **Choosing the Right Technique**

The selection between SPR and ITC depends on the specific research question and the characteristics of the interacting molecules.

- · SPR is ideal for:
  - Detailed kinetic profiling (k on, k off).
  - Screening for binders due to its higher throughput compared to ITC.[2]
  - Working with low sample concentrations.
- ITC is the gold standard for:
  - Obtaining a complete thermodynamic signature of the interaction ( $\Delta H$  and  $\Delta S$ ).[5][9]
  - Determining the stoichiometry of the binding event.
  - Studying interactions in solution without immobilization.





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Caption: Decision tree for selecting between SPR and ITC.

# **Quantitative Data Summary**

The following tables summarize typical quantitative data obtained from SPR and ITC experiments for ternary complex formation, with a focus on PROTAC systems.



Table 1: SPR Kinetic and Affinity Data for PROTAC Ternary Complexes

System Component	k_on (M <sup>-1</sup> s <sup>-1</sup> )	k_off (s <sup>-1</sup> )	K_D (nM)	Cooperativi ty (α)	Reference
VHL / MZ1 (Binary)	-	-	29	-	[10]
Brd4BD2 / MZ1 (Binary)	-	-	1	-	[10]
VHL / MZ1 / Brd4BD2 (Ternary)	-	-	~2	>1 (Positive)	[11]
VHL / ARV771 (Binary)	-	-	~60	-	[11]
VHL / VP1 (Binary)	-	-	~440	-	[11]
VHL / VP1 / Brd4BD1 (Ternary)	-	-	~870	<1 (Negative)	[11]
VHL / VP1 / Brd4BD2 (Ternary)	-	-	~1000	<1 (Negative)	[11]

Note: Cooperativity ( $\alpha$ ) is calculated as the ratio of the binary K\_D to the ternary K\_D of the second interacting partner.  $\alpha > 1$  indicates positive cooperativity,  $\alpha < 1$  indicates negative cooperativity, and  $\alpha = 1$  indicates no cooperativity.[7][12]

Table 2: ITC Thermodynamic Data for PROTAC Ternary Complexes



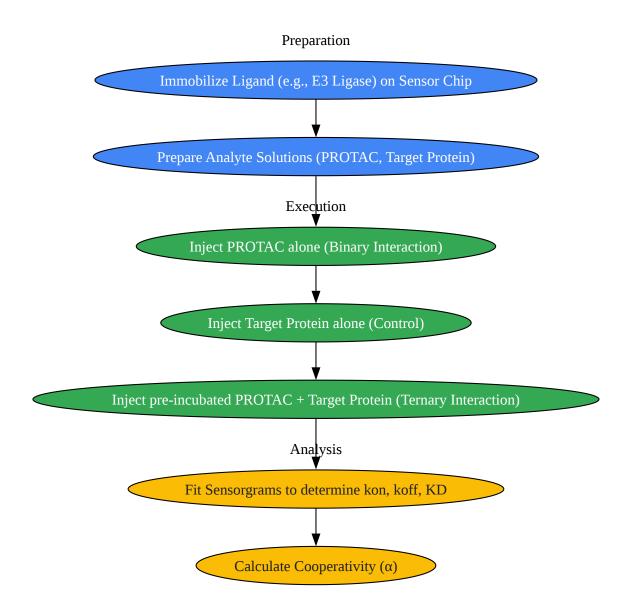
System Component	K_D (nM)	n (Stoichiome try)	ΔH (kcal/mol)	-T∆S (kcal/mol)	Reference
VHL / MZ1 (Binary)	66	~1	-	-	[10]
Brd4BD2 / MZ1 (Binary)	4	~1	-	-	[10]
CAII / CBS (Model System)	820	1	-10.65	-	[9]

# Experimental Protocols Surface Plasmon Resonance (SPR) Protocol for Ternary Complex Analysis

This protocol outlines the steps for characterizing the formation of a ternary complex (e.g., E3 Ligase - PROTAC - Target Protein) using SPR.[3][11]

- 1. Materials and Reagents:
- SPR instrument and sensor chips (e.g., CM5, SA).
- Immobilization buffers (e.g., acetate buffer, pH 4.5).
- Running buffer (e.g., HBS-EP+).
- Ligand (e.g., biotinylated E3 ligase).
- Analytes (PROTAC and target protein).
- Regeneration solution (e.g., glycine-HCl, pH 2.0).
- 2. Experimental Workflow:





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Caption: SPR experimental workflow for ternary complex analysis.

3. Detailed Methodology:



- Ligand Immobilization:
  - Activate the sensor chip surface (e.g., using EDC/NHS for amine coupling).
  - Inject the ligand (e.g., E3 ligase) at a suitable concentration in the immobilization buffer.
  - Deactivate the remaining active groups on the surface.
- Binary Interaction Analysis:
  - Inject a series of concentrations of the first analyte (e.g., PROTAC) over the immobilized ligand surface to determine the binary binding kinetics and affinity.[3]
  - Regenerate the surface between injections if necessary.
- Ternary Complex Analysis:
  - Prepare a series of solutions containing a fixed, saturating concentration of the second analyte (e.g., target protein) and varying concentrations of the first analyte (e.g., PROTAC).[12][13]
  - Inject these pre-incubated mixtures over the immobilized ligand surface.
  - The resulting sensorgrams represent the formation of the ternary complex.
- Data Analysis:
  - Fit the sensorgrams from both binary and ternary experiments to appropriate binding models (e.g., 1:1 Langmuir binding) to obtain kinetic (k\_on, k\_off) and affinity (K\_D) constants.[7]
  - Calculate the cooperativity factor (α) by comparing the K\_D values of the binary and ternary interactions.[7][12]

# Isothermal Titration Calorimetry (ITC) Protocol for Ternary Complex Analysis



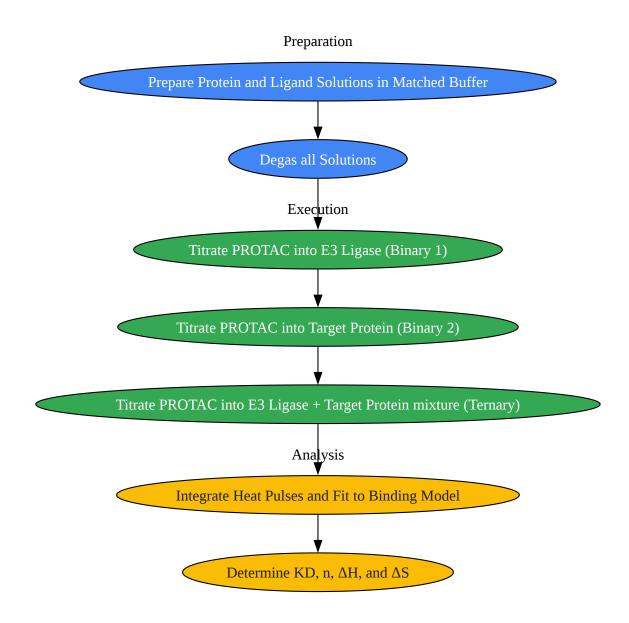




This protocol describes the characterization of ternary complex formation by measuring the heat changes associated with binding.[9][14]

- 1. Materials and Reagents:
- ITC instrument.
- Binding partners (e.g., E3 ligase, PROTAC, target protein) in identical, well-matched buffer. [4]
- Degassed buffer for cleaning and dilutions.
- 2. Experimental Workflow:





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Caption: ITC experimental workflow for ternary complex analysis.

3. Detailed Methodology:



#### Sample Preparation:

- Dialyze all proteins and dissolve the small molecule (PROTAC) in the same buffer to minimize heats of dilution.[4][14]
- Accurately determine the concentrations of all components.
- Degas all solutions thoroughly before use.[4]
- Binary Interaction Titrations:
  - Load the protein (e.g., E3 ligase) into the sample cell and the PROTAC into the injection syringe.
  - Perform a series of injections and record the heat changes.
  - Repeat the experiment for the other binary interaction (e.g., titrating PROTAC into the target protein).[14]
- Ternary Complex Titration:
  - There are multiple ways to set up the ternary experiment. One common approach is to
    pre-form a binary complex in the cell and titrate in the third component. For example, load
    the E3 ligase and the target protein into the sample cell and titrate with the PROTAC.[15]
- Data Analysis:
  - Integrate the raw heat data to obtain the heat change per injection.
  - $\circ$  Fit the resulting binding isotherm to a suitable model (e.g., one-site binding) to determine the K\_D, stoichiometry (n), and enthalpy ( $\Delta H$ ).[5]
  - The entropy (ΔS) can then be calculated from the Gibbs free energy equation:  $\Delta G = -RTln(K_A) = \Delta H T\Delta S.[8]$

## Conclusion



SPR and ITC are powerful and complementary techniques for the detailed biophysical characterization of ternary complex formation. SPR provides invaluable kinetic information, while ITC offers a complete thermodynamic profile of the interactions.[1][2][4][5] The choice of technique will depend on the specific scientific question being addressed. The protocols and data presented here provide a framework for researchers to design and execute robust experiments to unravel the complexities of ternary systems, ultimately aiding in the advancement of drug discovery and our understanding of fundamental biological processes.

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- To cite this document: BenchChem. [Application Notes and Protocols for Biophysical Analysis of Ternary Complex Formation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15620893#biophysical-assays-for-ternary-complex-formation-spr-itc]

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